

Introduction: The Strategic Importance of Orthogonally Protected Lysine Derivatives

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Compound of Interest

Compound Name: Z-D-Lys(boc)-ome

CAS No.: 84559-78-4

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In the fields of peptide synthesis, drug development, and chemical biology, lysine holds a position of prominence. Its side chain contains a highly reactive and nucleophilic ϵ -amino group, which serves as a key handle for introducing modifications such as peptide branching, cyclization, or the attachment of payloads like fluorophores, biotin, or drug molecules.^[1] However, this dual functionality, with both an α -amino and an ϵ -amino group, presents a significant challenge in chemoselectivity during synthesis.^[1] Uncontrolled reactions would lead to a mixture of undesired byproducts, drastically reducing the yield and complicating purification.^[1]

To overcome this, a refined strategy of orthogonal protection is employed. This principle involves the use of multiple protecting groups that can be removed under distinct chemical conditions, allowing for the selective deprotection of one functional group while all others remain intact.^{[2][3]} N α -Z-N ϵ -Boc-D-lysine methyl ester is a quintessential example of such a strategically protected building block. It is designed for precise, sequential chemical manipulations:

- N α -Benzyloxycarbonyl (Z or Cbz) Group: Protects the α -amino group. It is stable under the basic conditions used for Fmoc removal and the strongly acidic conditions used for Boc

removal, but it is selectively cleaved by catalytic hydrogenation (e.g., $H_2/Pd-C$).^{[1][4]}

- **N ϵ -tert-Butoxycarbonyl (Boc) Group:** Protects the side-chain ϵ -amino group. The Boc group is stable to a wide range of reaction conditions but is readily removed by strong acids, such as trifluoroacetic acid (TFA).^{[1][5]}
- **Methyl Ester:** Protects the C-terminal carboxylic acid, enhancing solubility in organic solvents for solution-phase synthesis and preventing its participation in undesired side reactions.^[6]

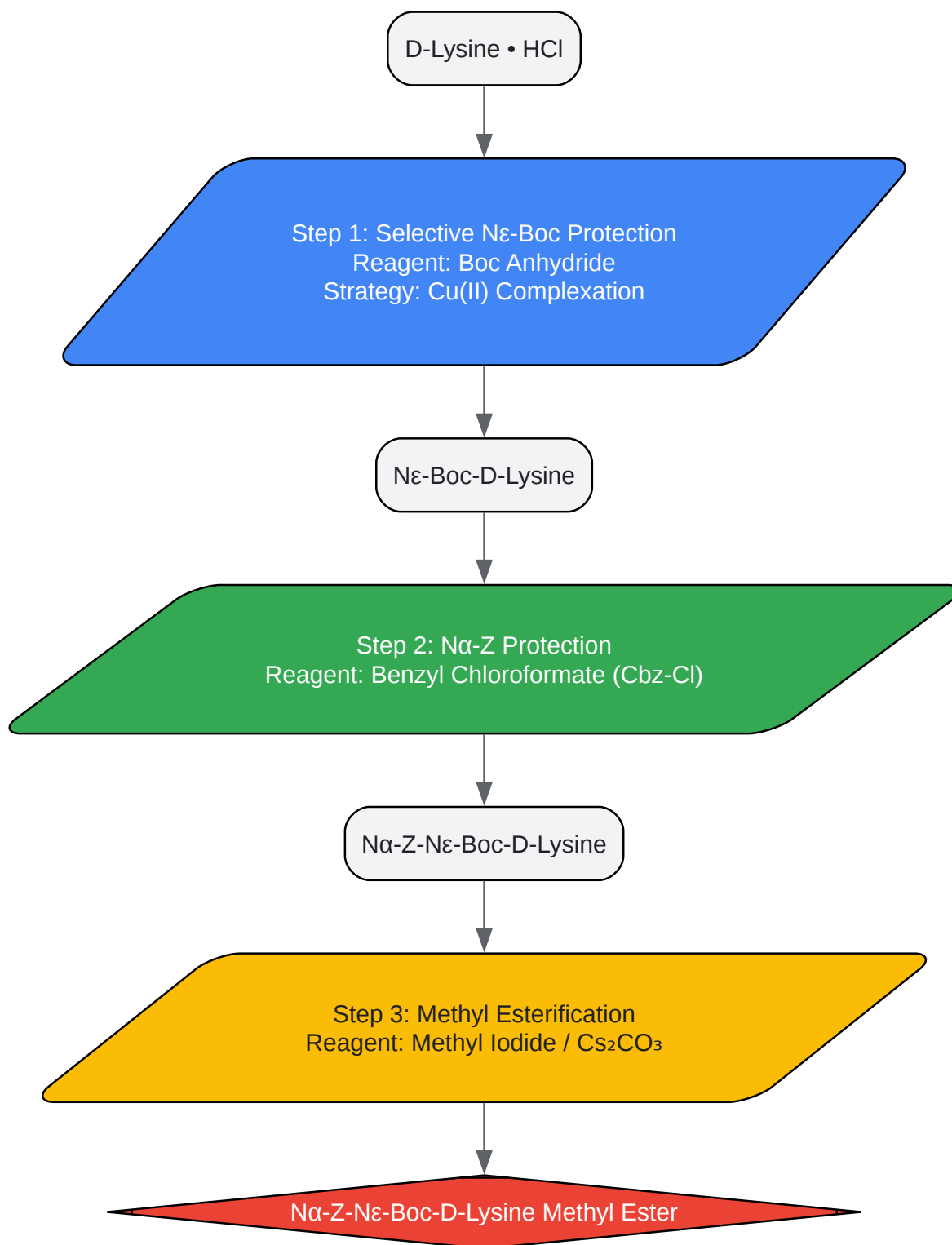
This guide provides a comprehensive, field-proven methodology for the synthesis of N α -Z-N ϵ -Boc-D-lysine methyl ester, explaining the causal logic behind each step to ensure both technical accuracy and practical success.

Part 1: The Synthetic Blueprint - A Strategy of Sequential Protection

The synthesis of this tri-functionalized molecule requires a robust and high-yielding pathway that ensures regioselective protection at each stage. A common and effective route begins with commercially available D-lysine hydrochloride and proceeds through three key transformations:

- **Selective N ϵ -Protection:** The ϵ -amino group is selectively protected with the Boc group. This is the most critical step for ensuring the correct final product.
- **N α -Protection:** The α -amino group is subsequently protected with the Z group.
- **Carboxyl Esterification:** The carboxylic acid is converted to its methyl ester.

This sequential approach prevents the formation of isomeric byproducts and allows for straightforward purification at each stage.



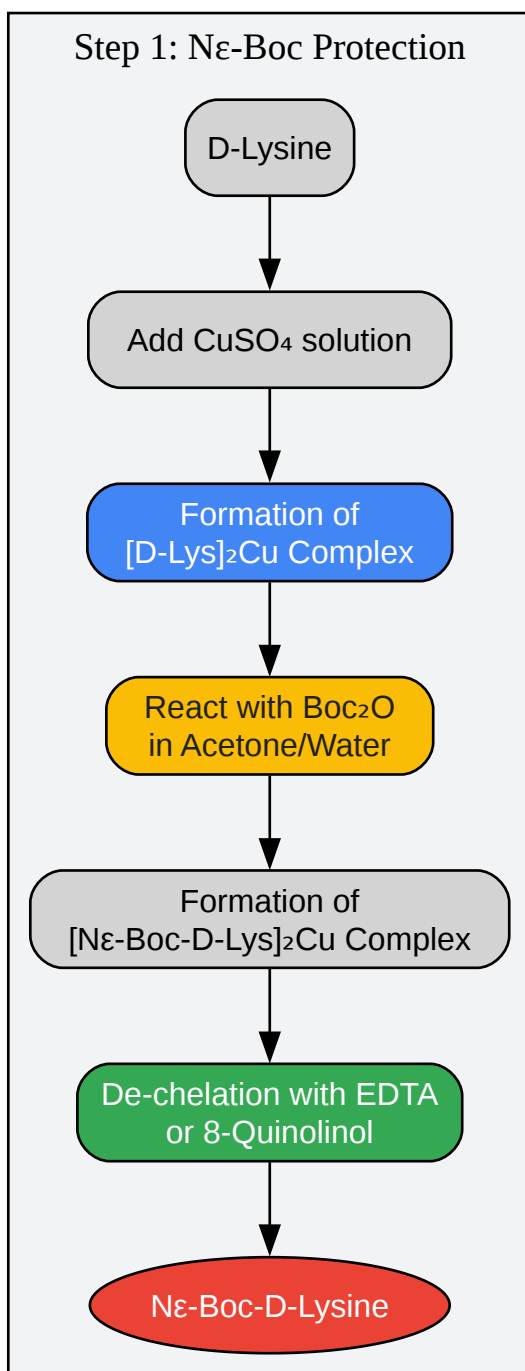
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Caption: Overall workflow for the synthesis of the target compound.

Part 2: Experimental Protocols and Mechanistic Insights

Step 1: Regioselective N ϵ -tert-Butoxycarbonylation via Copper(II) Chelation

Causality: The primary challenge is to differentiate the α - and ϵ -amino groups, which have similar nucleophilicity. The copper(II) ion provides an elegant solution by forming a stable five-membered chelate complex with the α -amino and α -carboxyl groups of D-lysine.^[7] This complex effectively masks these two functional groups, leaving the ϵ -amino group as the sole primary amine available for reaction with the Boc anhydride.^{[7][8]}



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Caption: Workflow for the selective N ϵ -Boc protection of D-Lysine.

Experimental Protocol:

- **Copper Complex Formation:** Dissolve D-lysine hydrochloride (1.0 eq.) in water. In a separate flask, dissolve copper(II) sulfate pentahydrate (0.5 eq.) in water. Slowly add the copper sulfate solution to the lysine solution with stirring. Adjust the pH to ~9.5 with a suitable base (e.g., 2M NaOH) to precipitate the deep blue copper-lysine complex.
- **Boc Protection:** Suspend the filtered and washed copper complex in a mixture of acetone and water (e.g., 1:1 v/v). Add di-tert-butyl dicarbonate (Boc₂O) (1.1 eq.) as a solution in acetone. Stir vigorously at room temperature overnight. The reaction can be monitored by TLC (n-butanol/acetic acid/water).
- **Copper Removal:** After the reaction is complete, filter the resulting precipitate of [Nε-Boc-D-Lys]₂Cu. To remove the copper, suspend the complex in water and add a solution of 8-quinolinol or ethylenediaminetetraacetic acid (EDTA) until the blue color disappears and a yellow-green precipitate of the copper chelate forms.^[7]
- **Isolation:** Filter off the copper chelate. The filtrate contains the desired Nε-Boc-D-Lysine. The product can be isolated by adjusting the pH of the filtrate to its isoelectric point (~6.0-6.5) to induce precipitation or by using ion-exchange chromatography.

Step 2: Nα-Benzylloxycarbonylation (Z-Protection)

Causality: With the ε-amino group safely protected, the α-amino group of Nε-Boc-D-Lysine can be selectively acylated. Benzyl chloroformate (Cbz-Cl or Z-Cl) is an excellent reagent for this purpose. The reaction is typically performed under Schotten-Baumann conditions (in an aqueous basic solution) to neutralize the HCl byproduct and maintain the nucleophilicity of the α-amino group.^[4]

Experimental Protocol:

- **Reaction Setup:** Dissolve Nε-Boc-D-Lysine (1.0 eq.) in an aqueous solution of sodium bicarbonate or sodium hydroxide (2.0-2.2 eq.) and cool the mixture in an ice bath to 0-5 °C.
- **Reagent Addition:** Slowly and simultaneously add benzyl chloroformate (1.1 eq.) and an equivalent amount of base to maintain the pH between 9 and 10. Vigorous stirring is essential as the reaction is biphasic.

- **Reaction Monitoring:** Allow the reaction to stir at 0-5 °C for 1-2 hours and then at room temperature for an additional 2-3 hours. Monitor the disappearance of the starting material by TLC.
- **Workup and Isolation:** Once the reaction is complete, wash the mixture with diethyl ether to remove any excess benzyl chloroformate and benzyl alcohol. Acidify the aqueous layer with cold 1M HCl or citric acid to a pH of ~2-3 to precipitate the product.
- **Purification:** Filter the white precipitate, wash with cold water, and dry under vacuum. The resulting N α -Z-N ϵ -Boc-D-Lysine is often pure enough for the next step, but can be recrystallized from ethyl acetate/hexane if necessary.

Step 3: Carboxylic Acid Methyl Esterification

Causality: The final step is the protection of the carboxylic acid. A reliable and mild method is the reaction with methyl iodide in the presence of a non-nucleophilic base like cesium carbonate.[9] Cesium carbonate facilitates the formation of the carboxylate salt, which then acts as a nucleophile to displace the iodide from methyl iodide, forming the methyl ester.[9] This method avoids harsh acidic conditions that could prematurely cleave the Boc group.

Experimental Protocol:

- **Salt Formation:** Dissolve N α -Z-N ϵ -Boc-D-Lysine (1.0 eq.) in a mixture of methanol and water. Neutralize the solution with a 0.5M cesium carbonate solution (1.0 eq.) and concentrate the mixture to a syrup under reduced pressure.[9]
- **Esterification:** Dissolve the resulting cesium salt in anhydrous dimethylformamide (DMF). Add methyl iodide (1.5 eq.) and stir the reaction mixture at room temperature overnight.[9]
- **Workup:** Remove the DMF under high vacuum. Partition the residue between ethyl acetate and water.
- **Purification:** Wash the organic layer sequentially with water and brine. Dry the organic phase over anhydrous magnesium sulfate (MgSO₄), filter, and concentrate in vacuo to yield the final product, N α -Z-N ϵ -Boc-D-lysine methyl ester, typically as a clear oil or a low-melting solid.[9] Further purification can be achieved via silica gel column chromatography if needed.

Part 3: Product Characterization and Data

A self-validating protocol requires rigorous analytical confirmation. The identity and purity of the synthesized N α -Z-N ϵ -Boc-D-lysine methyl ester must be confirmed using standard analytical techniques.

Parameter	Method	Expected Result
Molecular Formula	-	C ₂₀ H ₃₀ N ₂ O ₆
Molecular Weight	Mass Spectrometry (ESI-MS)	Calculated: 394.46 g/mol . Observed: [M+H] ⁺ at m/z 395.2, [M+Na] ⁺ at m/z 417.2
Physical Form	Visual Inspection	Clear, colorless oil or a white to off-white solid.
Purity	HPLC / ¹ H-NMR	>95%
¹ H-NMR (CDCl ₃ , 400 MHz)	NMR Spectroscopy	δ (ppm): ~7.35 (s, 5H, Z-group Ar-H), ~5.10 (s, 2H, Z-group CH ₂), ~4.60 (br s, 1H, ϵ -NH), ~4.30 (m, 1H, α -CH), ~3.70 (s, 3H, OCH ₃), ~3.10 (q, 2H, ϵ -CH ₂), ~1.80-1.20 (m, 6H, β , γ , δ -CH ₂), 1.44 (s, 9H, Boc-C(CH ₃) ₃)
Optical Rotation	Polarimetry	Specific rotation value will be opposite in sign to the L-enantiomer. [10]

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